

Vivianite: A Comprehensive Technical Guide to its Chemical Formula and Structure

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Compound of Interest

Compound Name: Vivianite

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Introduction

Vivianite, a hydrated iron(II) phosphate mineral, is of significant interest across various scientific disciplines, including geochemistry, materials science, and potentially pharmacology, due to its unique structural properties and reactivity. This technical guide provides an in-depth analysis of the chemical formula and crystal structure of **vivianite**, compiled from crystallographic and analytical data.

Chemical Composition

The ideal chemical formula for **vivianite** is $\text{Fe}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$.^{[1][2][3][4]} This formula indicates that the molecule is composed of three ferrous iron (Fe^{2+}) atoms, two phosphate (PO_4^{3-}) groups, and eight water (H_2O) molecules. However, natural **vivianite** samples can exhibit some chemical variability. Small amounts of other divalent cations, such as manganese (Mn^{2+}), magnesium (Mg^{2+}), and calcium (Ca^{2+}), may substitute for iron in the crystal structure.^[5]

Crystal Structure

Vivianite crystallizes in the monoclinic crystal system, belonging to the prismatic (2/m) crystal class.^{[2][3][5][6]} The space group is designated as C2/m.^[5]

The fundamental structure of **vivianite** consists of sheets of linked polyhedra.[\[5\]](#)[\[7\]](#) These sheets are formed by chains of octahedra and tetrahedra.[\[5\]](#)[\[7\]](#) Specifically, there are two distinct coordination environments for the iron atoms:

- One iron atom is octahedrally coordinated to four water molecules and two oxygen atoms from the phosphate groups.[\[5\]](#)[\[7\]](#)
- The other two iron atoms are also in octahedral coordination, but with two water molecules and four oxygen atoms from the phosphate groups.[\[5\]](#)[\[7\]](#)

The phosphate groups exist as isolated tetrahedra (PO_4^{3-}).[\[5\]](#)[\[7\]](#) These sheets are perpendicular to the 'a' crystal axis and are held together by weak hydrogen bonds.[\[5\]](#)[\[8\]](#) This weak bonding between the sheets explains the perfect cleavage of **vivianite** on the {010} plane.[\[5\]](#)[\[7\]](#)

Crystallographic Data

The unit cell parameters for **vivianite** have been determined by various studies, with slight variations in the reported values. A summary of this data is presented in the table below.

Parameter	Value Range	Representative Value	Source
a	10.024 - 10.1518 Å	10.086 Å	[5] [9]
b	13.41 - 13.494 Å	13.441 Å	[5] [10]
c	4.687 - 4.7998 Å	4.703 Å	[5] [9]
β	102.30° - 104.816°	104.27°	[5] [9]
Z	2	2	[5]

Note: The representative values are commonly cited, but variations exist depending on the specific sample and analytical conditions.

Experimental Protocols

The determination of the chemical formula and crystal structure of **vivianite** involves a combination of analytical techniques.

Chemical Composition Analysis

Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) or Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): This is a widely used technique for determining the elemental composition of **vivianite**.[\[8\]](#)[\[11\]](#)[\[12\]](#)

- Sample Preparation: A known mass of the **vivianite** sample is digested in a strong acid, typically 6 M HCl, to bring the elements into solution.[\[8\]](#)
- Analysis: The resulting solution is introduced into the plasma, which excites the atoms of the different elements, causing them to emit light at characteristic wavelengths. The intensity of the emitted light is proportional to the concentration of each element in the sample. This allows for the precise quantification of iron, phosphorus, and any substituting cations.[\[8\]](#)[\[12\]](#)

Crystal Structure Determination

X-ray Diffraction (XRD): This is the primary method used to determine the crystal structure and unit cell parameters of **vivianite**.[\[3\]](#)[\[8\]](#)[\[11\]](#)

- Sample Preparation: A powdered, homogenous sample of **vivianite** is prepared.[\[11\]](#)
- Data Collection: The powdered sample is exposed to a monochromatic X-ray beam. The X-rays are diffracted by the crystal lattice of the **vivianite** at specific angles, which are dependent on the arrangement of atoms in the crystal. The diffracted X-rays are detected and their intensities are recorded as a function of the diffraction angle (2θ).[\[11\]](#)
- Data Analysis: The resulting diffraction pattern is a unique "fingerprint" of the mineral. The positions and intensities of the diffraction peaks are used to determine the unit cell dimensions, crystal system, and space group. Further analysis, known as structure refinement, can be performed to determine the precise atomic positions within the unit cell.[\[9\]](#)[\[10\]](#)

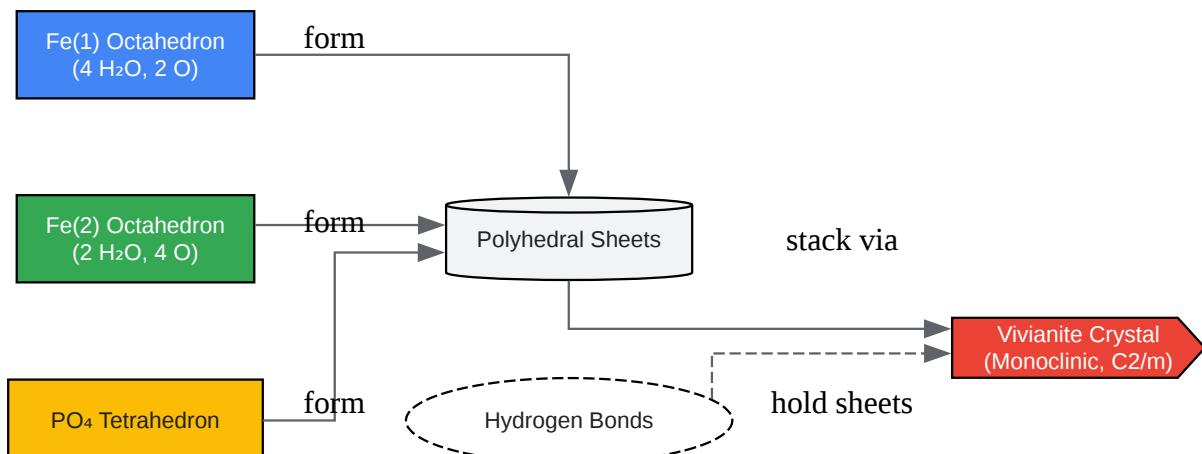
Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDX): This technique is used to examine the morphology of **vivianite** crystals and to perform semi-

quantitative elemental analysis on a micro-scale.[11][13]

- Sample Preparation: **Vivianite** crystals or fragments are mounted on a sample holder and often coated with a conductive material (e.g., carbon or gold) to prevent charging under the electron beam.[13]
- Analysis: A focused beam of electrons is scanned across the sample surface. This interaction generates various signals, including secondary electrons for imaging the surface topography and characteristic X-rays for elemental analysis. The energy of the emitted X-rays is specific to each element, allowing for the identification and relative quantification of the elements present in a specific area of the sample.[11][13]

Visualizations

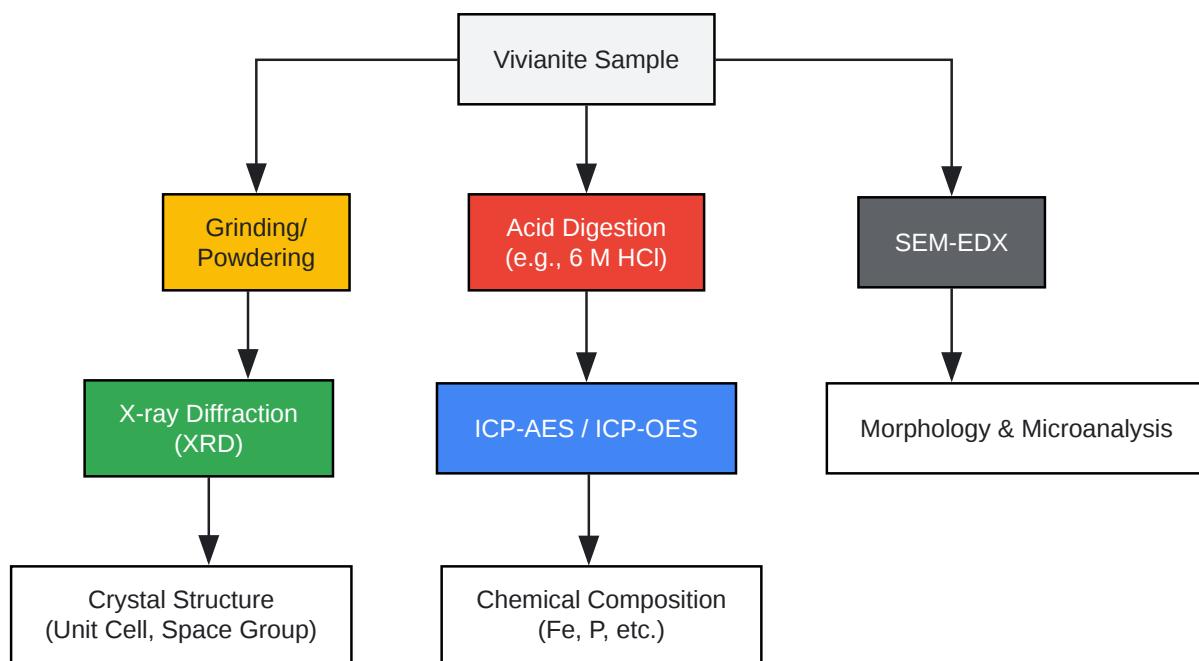
Vivianite Crystal Structure Logical Relationship



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Caption: Logical relationship of the core components of the **vivianite** crystal structure.

Experimental Workflow for Vivianite Characterization



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Caption: Experimental workflow for the chemical and structural characterization of **vivianite**.

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